

# Commercial Suppliers of Benzamide-d5: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Benzamide-d5

Cat. No.: B13443710

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available **Benzamide-d5**, a deuterated analog of Benzamide. This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds as internal standards in quantitative analyses or as tracers in metabolic studies.

## Introduction to Benzamide-d5

**Benzamide-d5** (C<sub>7</sub>H<sub>2</sub>D<sub>5</sub>NO), with a CAS number of 1235489-47-0, is a synthetic form of Benzamide where five hydrogen atoms on the benzene ring have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantification of Benzamide due to its similar chemical and physical properties to the unlabeled analyte, including co-elution during chromatography and comparable ionization efficiency. Benzamide itself is a well-known inhibitor of poly(ADP-ribose) polymerase (PARP) and is utilized in studies of neurotoxicity and other biological processes.

## Commercial Supplier Data

The following table summarizes the quantitative data for **Benzamide-d5** available from various commercial suppliers. Please note that the level of detail in publicly available specifications can vary. For lot-specific data, it is always recommended to request a Certificate of Analysis from the supplier.

Supplier/Distributor	Product Code/CAS No.	Molecular Formula	Molecular Weight ( g/mol )	Purity/Isotopic Enrichment
Toronto Research Chemicals (via Hölzel Diagnostika)	CDN-D-6030-0.5G	C <sub>7</sub> H <sub>2</sub> D <sub>5</sub> NO	126.17	99 atom % D, min 98% Chemical Purity[1]
United States Biological	B0123	C <sub>7</sub> H <sub>2</sub> D <sub>5</sub> NO	126.17	Highly Purified[2]
BIOFOUNT	Not specified	C <sub>7</sub> H <sub>2</sub> D <sub>5</sub> NO	126.17	Not specified

## Experimental Protocols

### Protocol for Quantitative Analysis of Benzamide in Rat Plasma using LC-MS/MS with Benzamide-d5 as an Internal Standard

This protocol provides a general framework for the determination of Benzamide concentrations in a biological matrix, such as rat plasma, using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method with **Benzamide-d5** as an internal standard.

#### 1. Materials and Reagents:

- Benzamide (analyte)
- **Benzamide-d5** (internal standard)
- Acetonitrile (ACN), LC-MS grade
- Formic acid, LC-MS grade
- Water, LC-MS grade
- Rat plasma (blank)

- Microcentrifuge tubes (1.5 mL)

- Calibrated pipettes

## 2. Preparation of Stock and Working Solutions:

- Analyte Stock Solution (1 mg/mL): Accurately weigh and dissolve Benzamide in acetonitrile.
- Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Benzamide-d5** in acetonitrile.
- Analyte Working Solutions: Prepare a series of working solutions by serially diluting the analyte stock solution with acetonitrile to create calibration standards.
- IS Working Solution (e.g., 50 ng/mL): Dilute the IS stock solution in acetonitrile.

## 3. Sample Preparation (Protein Precipitation):[\[3\]](#)

- Pipette 100  $\mu$ L of plasma sample, calibration standard, or quality control sample into a 1.5 mL microcentrifuge tube.
- Add 20  $\mu$ L of the IS working solution to each tube (except for blank samples) and vortex briefly.
- Add 300  $\mu$ L of cold acetonitrile to each tube to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube or a 96-well plate.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in 100  $\mu$ L of the mobile phase (e.g., 50:50 water:acetonitrile with 0.1% formic acid).

## 4. LC-MS/MS Conditions:

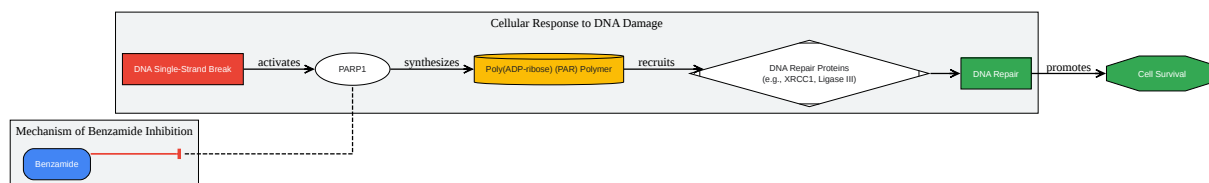
- LC System: A high-performance liquid chromatography system.
- Column: A suitable C18 reversed-phase column (e.g., 2.1 x 50 mm, 5 µm).[4]
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Flow Rate: 0.4 mL/min.[4]
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray ionization (ESI) in positive ion mode.
- MRM Transitions: Monitor the specific precursor-to-product ion transitions for Benzamide and **Benzamide-d5**. These will need to be optimized for the specific instrument.

#### 5. Calibration Curve and Quantification:

- Prepare a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
- Use a linear regression model to fit the data.
- Determine the concentration of Benzamide in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Visualizations

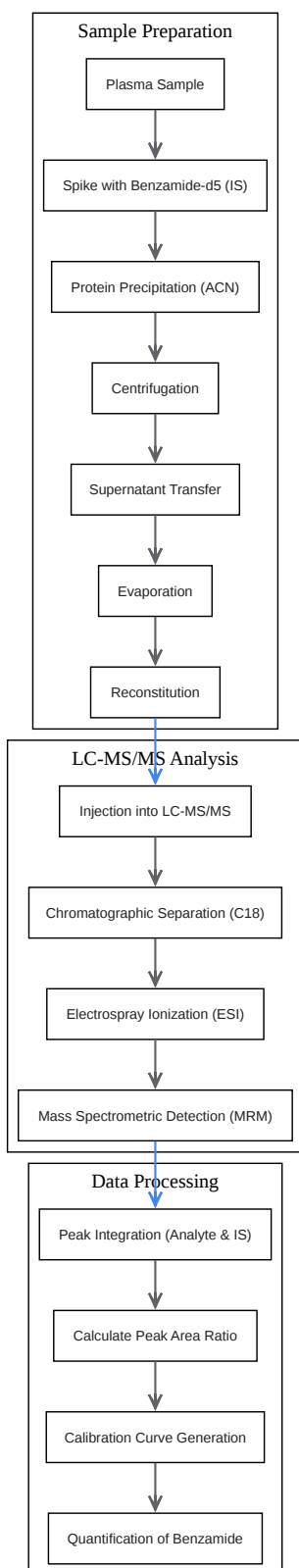
### Signaling Pathway



[Click to download full resolution via product page](#)

Caption: PARP1 signaling pathway and inhibition by Benzamide.

## Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for Benzamide quantification.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. hoelzel-biotech.com [hoelzel-biotech.com]
- 2. dev.usbio.net [dev.usbio.net]
- 3. benchchem.com [benchchem.com]
- 4. Determination of chidamide in rat plasma by LC-MS and its application to pharmacokinetics study - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Suppliers of Benzamide-d5: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13443710#commercial-suppliers-of-benzamide-d5]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)